Application Notes and Protocols for AMG 511 In Vitro IC50 Determination

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Compound of Interest

Compound Name:	*AMG 511*
Cat. No.:	*B605409*

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Introduction

These application notes provide a detailed protocol for determining the half-maximal inhibitory concentration (IC50) of **AMG 511** in a cellular context. **AMG 511** is a potent and selective pan-class I phosphatidylinositol-3 kinase (PI3K) inhibitor.[1][2] The PI3K/AKT signaling pathway is frequently hyperactivated in cancer and plays a crucial role in tumor cell growth and survival.[2] **AMG 511** has demonstrated effective inhibition of this pathway, leading to reduced cell proliferation.[2]

It is important to distinguish **AMG 511** from AMG 510 (Sotorasib). While both are developed by Amgen, AMG 510 is a KRAS G12C inhibitor.[3][4][5][6] This document focuses exclusively on **AMG 511**, the PI3K inhibitor.

Data Presentation

The following table summarizes the reported in vitro inhibitory activities of **AMG 511** against various PI3K isoforms and in a cellular assay.

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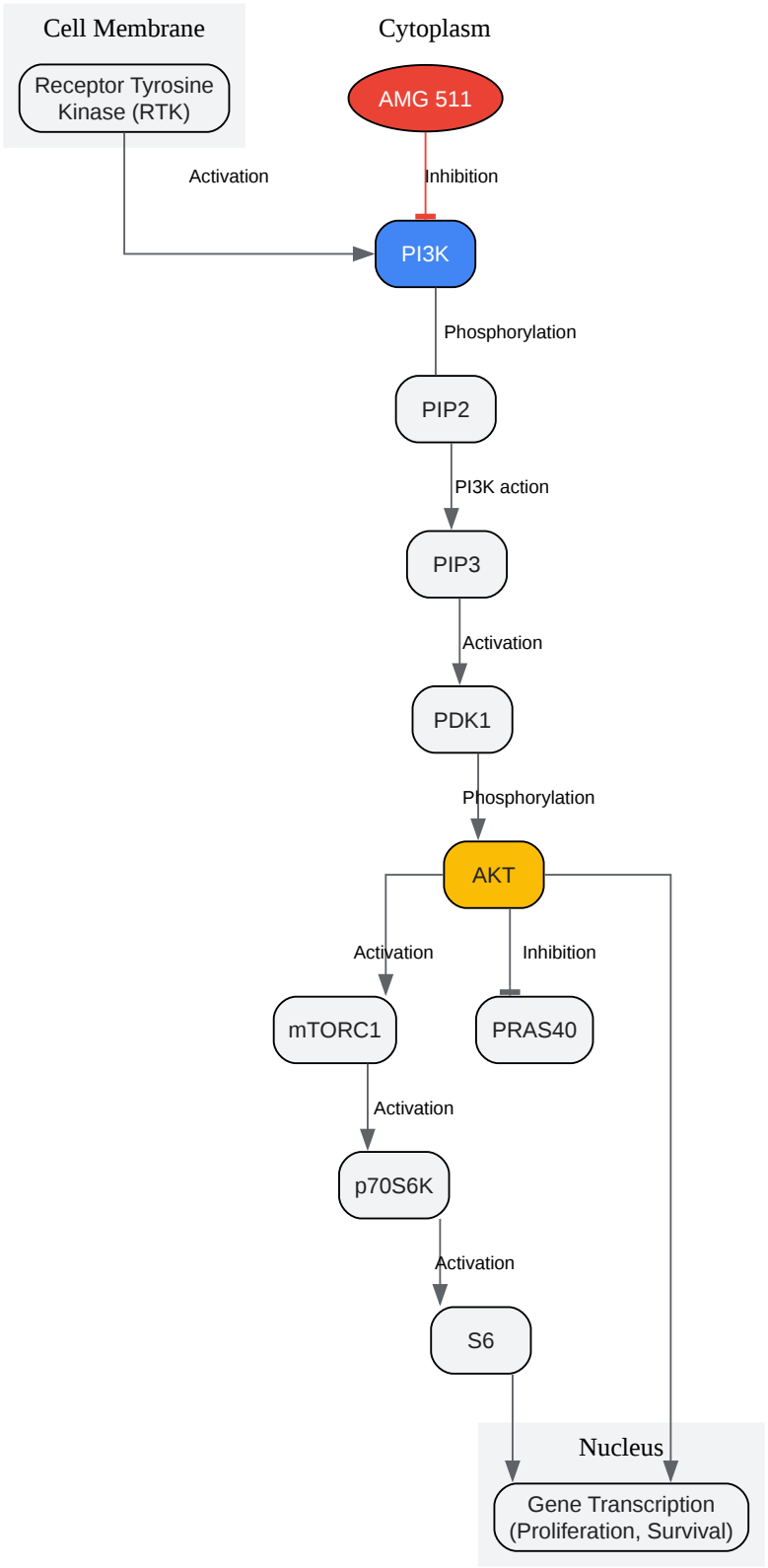
Target	IC50 Value	Assay Type
PI3Kα (p110α)	11 nM	Biochemical Assay
PI3Kβ (p110β)	2 nM	Biochemical Assay
PI3Kδ (p110δ)	8 nM	Biochemical Assay
PI3Kγ (p110γ)	6 nM	Biochemical Assay
U87 MG cells (AKT S473 phosphorylation)	4 nM	Cellular Assay
U87 MG cells (PRAS40 phosphorylation)	23 nM	Cellular Assay
U87 MG cells (p70S6K phosphorylation)	30 nM	Cellular Assay
U87 MG cells (S6 phosphorylation)	70 nM	Cellular Assay

Data sourced from publicly available research.[2]

Signaling Pathway

The following diagram illustrates the PI3K/AKT signaling pathway and the point of inhibition by **AMG 511**.

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Diagram 1: PI3K/AKT Signaling Pathway Inhibition by **AMG 511**.

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Experimental Protocol: IC50 Determination in U87 MG Cells

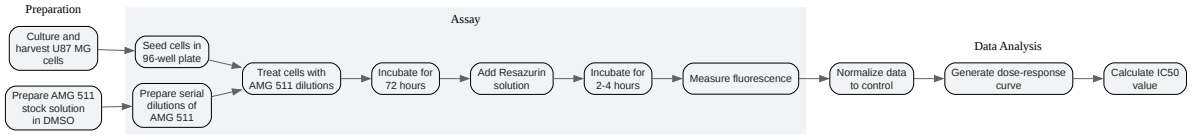
This protocol outlines a method for determining the IC50 value of **AMG 511** in the U87 MG glioblastoma cell line using a resazurin-based cell viability assay.

1. Materials and Reagents

- U87 MG glioblastoma cell line
- Dulbecco's Modified Eagle's Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Trypsin-EDTA
- Phosphate-Buffered Saline (PBS)
- **AMG 511**
- Dimethyl Sulfoxide (DMSO)
- Resazurin sodium salt
- 96-well cell culture plates
- CO2 incubator (37°C, 5% CO2)
- Microplate reader

2. Experimental Workflow

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